

# 6-Undecanol chemical properties and structure

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## Compound of Interest

Compound Name: 6-Undecanol

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An In-depth Technical Guide on the Core Chemical Properties and Structure of **6-Undecanol**

For Researchers, Scientists, and Drug Development Professionals

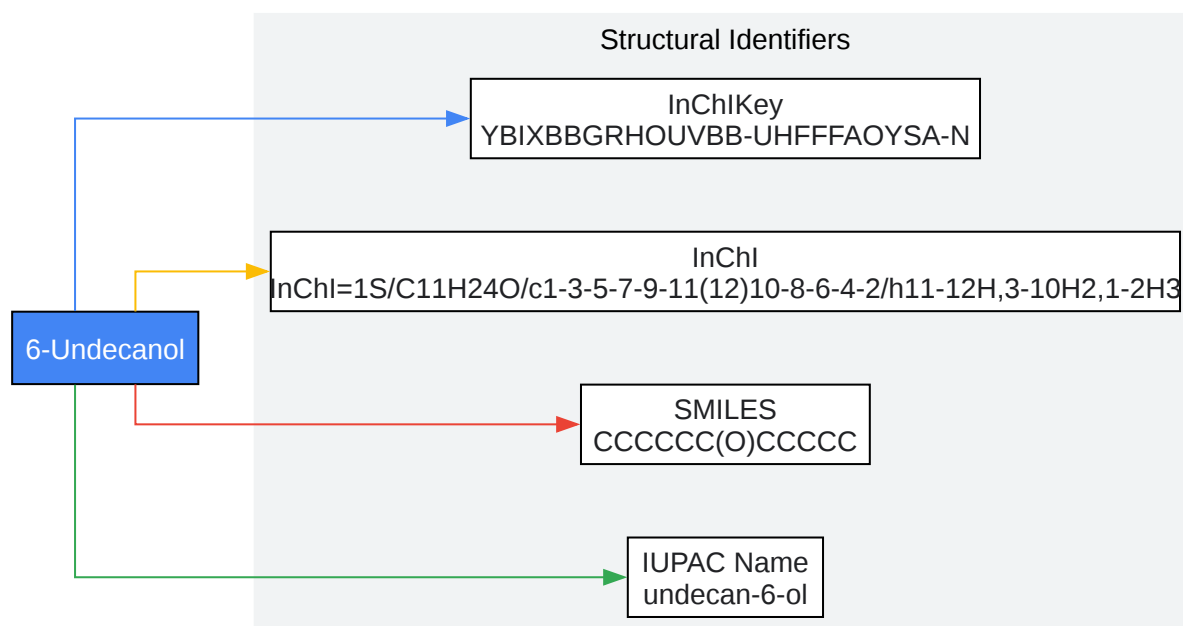
## Abstract

**6-Undecanol**, a secondary fatty alcohol, possesses distinct chemical and physical properties stemming from its unique molecular structure. This technical guide provides a comprehensive overview of **6-undecanol**, detailing its structural identifiers, physicochemical properties, and relevant experimental protocols. The information presented is intended to support research and development activities in chemistry and drug development by offering a consolidated resource on this specific aliphatic alcohol.

## Chemical Structure and Identification

**6-Undecanol**, also known as diamyl carbinol, is a secondary alcohol where a hydroxyl group is attached to the sixth carbon atom of an eleven-carbon undecane chain.<sup>[1][2]</sup> This structure results in a chiral center at the C-6 position.

A logical diagram illustrating the key structural identifiers for **6-undecanol** is provided below.



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Caption: Key structural identifiers for **6-undecanol**.

## Physicochemical Properties

The physicochemical properties of **6-undecanol** are summarized in the table below. These properties are crucial for predicting its behavior in various chemical and biological systems.

Property	Value	Unit	Source(s)
Identifiers			
IUPAC Name	undecan-6-ol	-	[2][3]
Synonyms	Diamyl carbinol, Undecanol-6	-	[1][2]
CAS Number	23708-56-7	-	[1][4]
Molecular Formula	C11H24O	-	[1][2][4]
Molecular Weight	172.31	g/mol	[1][3][4]
SMILES	CCCCC(O)CCCC	-	[1][5]
InChIKey	YBIXBBGRHOUVBB- UHFFFAOYSA-N	-	[1][2]
Physical Properties			
Melting Point	24 - 26	°C	[5][6]
Boiling Point	227 - 231	°C	[5][6]
Density	0.829	g/mL	[5]
Refractive Index	1.433	-	[5]
Vapor Pressure	0.013	mmHg @ 25°C (est.)	[6]
Flash Point	94.0	°C (est.)	[6]
Solubility & Partitioning			
Water Solubility	49.73 (est.)	mg/L @ 25°C	[6]
Log P (Octanol/Water)	3.508 - 4.249 (est.)	-	[1][6]

## Experimental Protocols

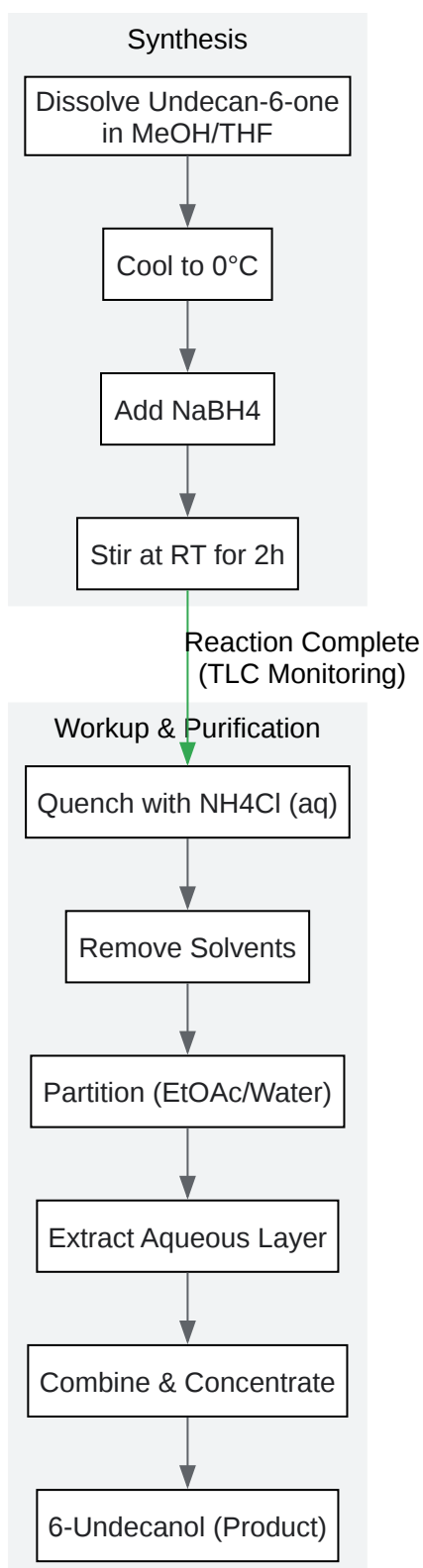
### Synthesis of 6-Undecanol from Undecan-6-one

A common method for the synthesis of **6-undecanol** is the reduction of undecan-6-one using a reducing agent such as sodium borohydride.<sup>[4]</sup>

#### Methodology:

- **Reaction Setup:** Dissolve 1 equivalent of undecan-6-one (e.g., 15 g) in a mixture of methanol (25 ml) and tetrahydrofuran (THF, 150 ml).<sup>[4]</sup>
- **Reduction:** Cool the solution to 0°C in an ice bath. Add 1.5 equivalents of sodium borohydride (e.g., 4.9 g) portion-wise to the stirred solution.<sup>[4]</sup>
- **Reaction Progression:** After the addition is complete, remove the ice bath and continue stirring at room temperature for 2 hours.<sup>[4]</sup>
- **Monitoring:** The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a mobile phase of 10% ethyl acetate in hexane. The R<sub>f</sub> value for the product is approximately 0.5.<sup>[4]</sup>
- **Quenching:** Once the reaction is complete, quench the reaction mixture by slowly adding a saturated aqueous solution of ammonium chloride (NH<sub>4</sub>Cl, 100 ml).<sup>[4]</sup>
- **Workup and Extraction:**
  - Remove the organic solvents (THF and methanol) under reduced pressure.<sup>[4]</sup>
  - Partition the resulting crude product between ethyl acetate (150 ml) and water (150 ml).<sup>[4]</sup>
  - Separate the organic layer.<sup>[4]</sup>
  - Extract the aqueous layer three times with ethyl acetate (100 ml each).<sup>[4]</sup>
- **Purification:** Combine all organic layers and concentrate under reduced pressure to yield the final product, which should be a white solid. A reported yield for this method is 93%.<sup>[4]</sup>

The workflow for the synthesis and purification of **6-undecanol** is depicted in the following diagram.



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Caption: Workflow for the synthesis of **6-undecanol**.

## Purification Techniques

For higher purity, standard techniques for alcohol purification can be employed. These include:

- Vacuum Distillation: Effective for separating liquids with high boiling points.
- Fractional Crystallization: This method involves repeated crystallization from the molten state and is suitable for solid compounds like **6-undecanol** at room temperature.

## Analytical Methods

The identity and purity of **6-undecanol** can be confirmed using several analytical techniques:

- Infrared (IR) Spectroscopy: To identify the characteristic O-H stretching of the alcohol group.  
[2][7]
- Gas Chromatography (GC): To determine the purity of the sample and for quantitative analysis.  
[2][7]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: For detailed structural elucidation.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.  
[7]

## Biological Activity and Potential Applications

While specific research on the biological activity of **6-undecanol** is limited, its isomers, such as 1-undecanol and 2-undecanol, have demonstrated notable biological effects.

- Antimicrobial Properties: Long-chain fatty alcohols are known for their antibacterial activities.  
[8] 1-Undecanol, for instance, exhibits bactericidal and membrane-damaging activity against *Staphylococcus aureus*.  
[8] Similarly, 2-undecanol has shown activity against various bacteria, yeasts, and molds.  
[9] It is plausible that **6-undecanol** may possess similar antimicrobial properties due to its amphipathic nature, which could allow it to disrupt microbial cell membranes.  
[10]
- Antifungal and Nematicidal Activity: 2-undecanol has also been reported to have activity against the root-knot nematode *Meloidogyne incognita* and various fungi.  
[9] This suggests potential applications for **6-undecanol** in agriculture or as a topical antifungal agent.

- Flavor and Fragrance: Some undecanols are used as flavoring ingredients in foods and have floral or citrus-like odors.

Further research is required to elucidate the specific biological signaling pathways and mechanisms of action for **6-undecanol**.

## Conclusion

**6-Undecanol** is a secondary alcohol with well-defined structural and physicochemical properties. Standard organic synthesis protocols, particularly the reduction of its corresponding ketone, allow for its efficient preparation. While direct biological data is scarce, the known antimicrobial and other biological activities of its isomers suggest that **6-undecanol** is a compound of interest for further investigation in drug development and other scientific fields. This guide provides a foundational resource to facilitate such research.

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